

Essential Safety and Logistical Information for Handling JNJ-1289

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Compound of Interest

Compound Name: JNJ-1289

Cat. No.: B12398411

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For researchers, scientists, and drug development professionals working with the potent and selective human spermine oxidase (hSMOX) inhibitor **JNJ-1289**, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

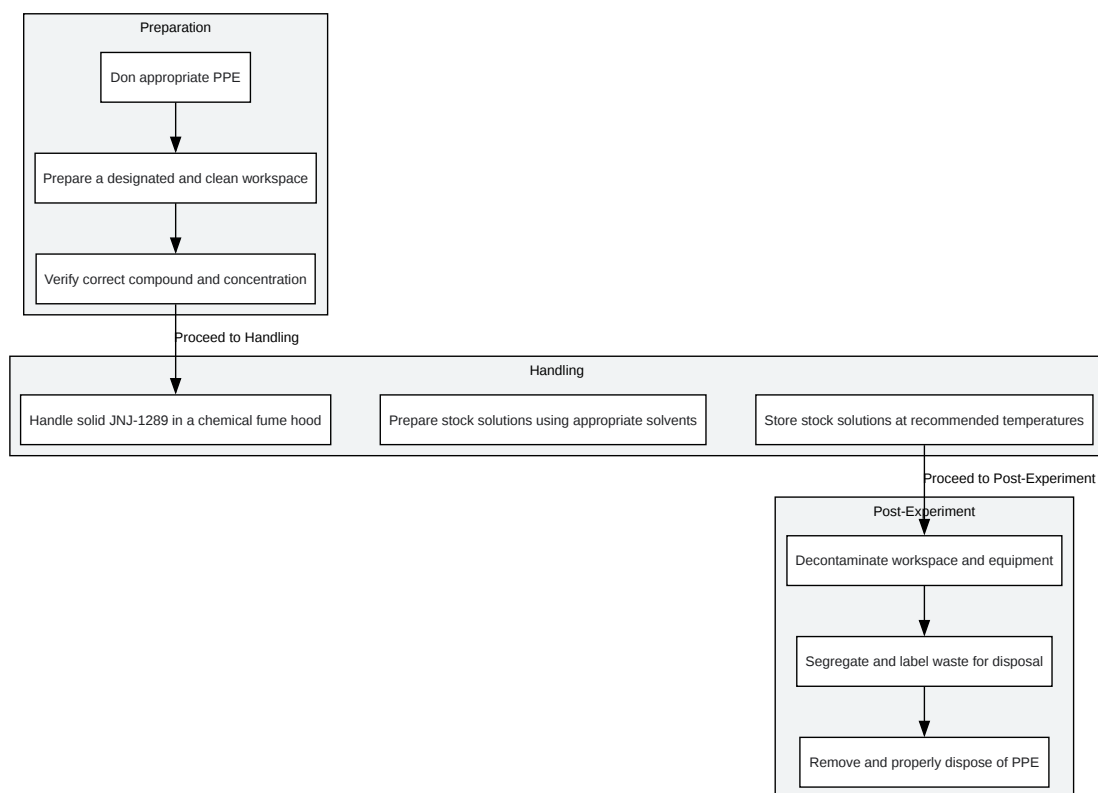
While a specific Safety Data Sheet (SDS) for **JNJ-1289** is not publicly available, standard laboratory procedures for handling potent, biologically active small molecules should be rigorously followed. The following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles	Protects eyes from accidental splashes of JNJ-1289 solutions.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact and potential absorption of the compound.
Body Protection	A properly fitting lab coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	Minimizes the risk of inhaling any aerosolized particles, especially when handling the solid compound.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **JNJ-1289**, from receipt to disposal, is critical for laboratory safety and experimental integrity.

Safe Handling Workflow for JNJ-1289



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A logical workflow for the safe handling of **JNJ-1289**.

Experimental Protocols

Detailed experimental protocols should be developed and strictly followed. This includes, but is not limited to:

- **Stock Solution Preparation:** A protocol for creating a stock solution involves dissolving **JNJ-1289** in a suitable solvent, such as DMSO. For example, to prepare a 2.5 mg/mL stock solution, 100 μ L of a 25.0 mg/mL DMSO stock solution can be added to 900 μ L of 20% SBE- β -CD in saline and mixed thoroughly[1].
- **Storage:** **JNJ-1289** stock solutions should be stored under specific conditions to maintain stability. Recommended storage is at -80°C for up to 6 months or at -20°C for up to 1 month[1].

Disposal Plan

Proper disposal of **JNJ-1289** and any contaminated materials is crucial to prevent environmental contamination and ensure compliance with institutional and regulatory guidelines.

Waste Type	Disposal Procedure
Unused JNJ-1289 (solid)	Treat as chemical waste and dispose of according to your institution's hazardous waste guidelines.
JNJ-1289 Solutions	Collect in a designated, labeled waste container. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, labeled solid waste container.
Contaminated PPE (e.g., gloves, lab coat)	Dispose of as solid chemical waste.

All waste must be handled and disposed of in accordance with local, state, and federal regulations. If you are unsure about the proper disposal procedures, consult your institution's Environmental Health and Safety (EHS) department.

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References

- 1. medchemexpress.com [medchemexpress.com]
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